

(R)-Azepan-3-amine solubility and stability data

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Compound of Interest

Compound Name: (R)-Azepan-3-amine

CAS No.: 124932-43-0

Cat. No.: B193693

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An In-Depth Technical Guide to the Solubility and Stability of **(R)-Azepan-3-amine**

Introduction

(R)-Azepan-3-amine, identified by CAS Number 124932-43-0, is a pivotal heterocyclic amine intermediate in modern pharmaceutical synthesis.^[1] Its seven-membered azepane ring structure and chiral amine functionality make it a valuable building block, most notably in the production of the fourth-generation fluoroquinolone antibiotic, Besifloxacin hydrochloride. The successful integration of this intermediate into a drug substance manufacturing process, and the ultimate safety and efficacy of the final drug product, are critically dependent on a thorough understanding of its fundamental physicochemical properties: solubility and stability.

This guide provides a comprehensive technical overview of the theoretical and practical considerations for characterizing the solubility and stability of **(R)-Azepan-3-amine**. It is designed for researchers, scientists, and drug development professionals, offering not just data but the scientific rationale behind the experimental protocols required to generate and validate these critical parameters.

Physicochemical Properties of (R)-Azepan-3-amine

A baseline understanding of the compound's physical properties is essential before embarking on solubility or stability studies. These properties, summarized in Table 1, influence everything from solvent selection to analytical method development.

Table 1: Key Physicochemical Properties of **(R)-Azepan-3-amine**

Property	Value	Source(s)
CAS Number	124932-43-0	[1]
Molecular Formula	C ₆ H ₁₄ N ₂	[1]
Molecular Weight	114.19 g/mol	[1]
Appearance	Colorless to light yellow liquid	
Boiling Point	180.9 ± 8.0 °C at 760 mmHg	
Density	0.9 ± 0.1 g/cm ³	
Flash Point	69.6 ± 22.0 °C	
pKa (Predicted)	~10-11 (for the primary amine)	Predicted based on similar aliphatic amines
logP (Predicted)	-0.2	[1][2]

Part 1: Solubility Profile Characterization

Solubility is a critical determinant of a compound's bioavailability and its behavior during formulation. The presence of two amine groups in **(R)-Azepan-3-amine** suggests the ability to form hydrogen bonds, which governs its interaction with various solvents.[3]

Theoretical Solubility Considerations

The structure of **(R)-Azepan-3-amine**—a small aliphatic amine—suggests the following:

- **Aqueous Solubility:** Due to the presence of two nitrogen atoms with lone-pair electrons and N-H bonds, the molecule can act as both a hydrogen bond donor and acceptor.[3] This facilitates solubility in polar protic solvents like water. As an amine, its aqueous solubility is

expected to be highly pH-dependent, increasing significantly in acidic conditions where the amine groups are protonated to form more soluble ammonium salts.[4]

- **Organic Solvent Solubility:** The six-carbon aliphatic backbone imparts some non-polar character. Therefore, it is expected to be soluble in a range of polar organic solvents such as alcohols (methanol, ethanol), and potentially less soluble in non-polar solvents like hexanes. [4][5] The principle of "like dissolves like" is the guiding factor for solvent selection in experimental studies.[6]

Experimental Protocol: Equilibrium Solubility Determination (Shake-Flask Method)

The shake-flask method is the gold-standard technique for determining equilibrium solubility. It is a robust and self-validating system because it measures the concentration of a solution that has reached a true thermodynamic equilibrium with an excess of the solid solute.

Causality Behind Experimental Choices:

- **Excess Solute:** Ensures that the solution becomes fully saturated.
- **Prolonged Equilibration (24-72h):** Guarantees that the system reaches thermodynamic equilibrium, avoiding underestimation of solubility.
- **Temperature Control:** Solubility is temperature-dependent; precise control is crucial for reproducibility.
- **Filtration:** A 0.45 µm filter is used to remove all undissolved particles, ensuring that the analyzed sample represents only the dissolved compound.
- **Quantification by HPLC:** A validated, stability-indicating HPLC method provides the necessary specificity and sensitivity to accurately measure the compound's concentration without interference from potential impurities.

Step-by-Step Methodology:

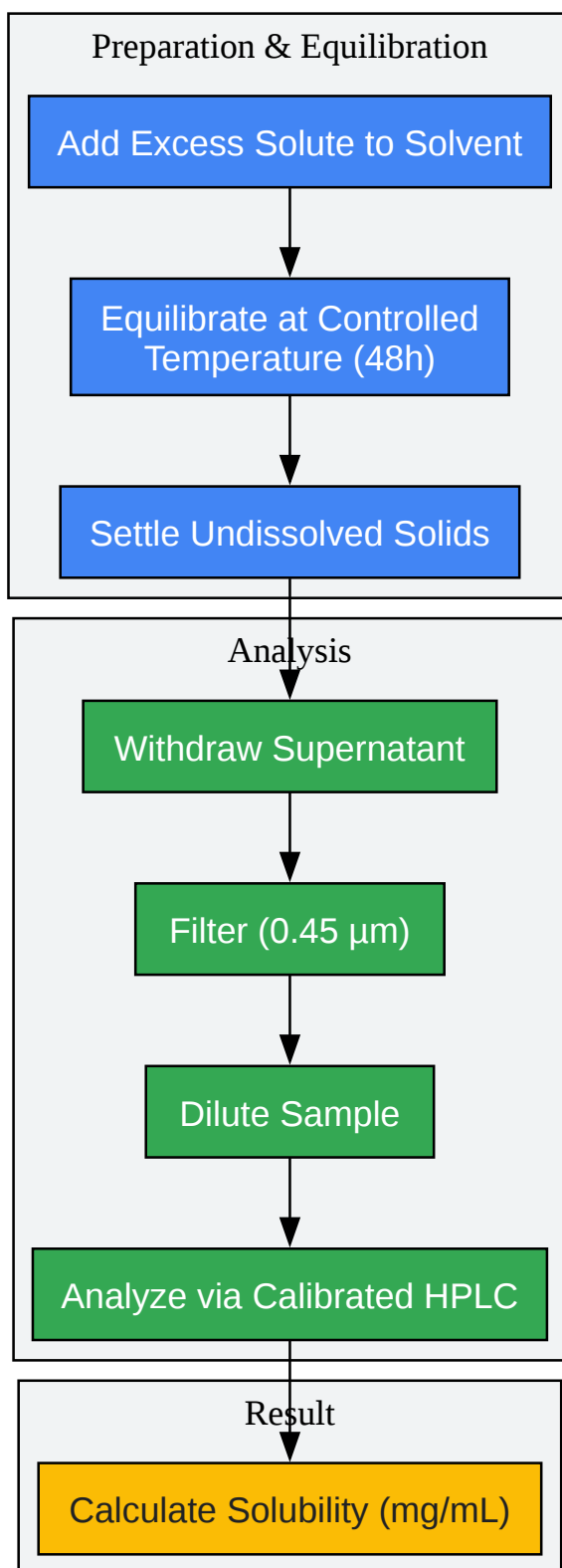
- **Preparation:** Add an excess amount of **(R)-Azepan-3-amine** to a series of vials, each containing a known volume of the selected test solvent (e.g., Water, pH 3.0 buffer, pH 7.4

buffer, Methanol, Ethanol, Acetonitrile, Dichloromethane).

- **Equilibration:** Seal the vials and place them in a temperature-controlled shaker or rotator (e.g., at 25 °C and 37 °C) for at least 48 hours to allow the system to reach equilibrium.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the target temperature for at least 2 hours to let undissolved solids settle.
- **Sampling and Filtration:** Carefully withdraw a sample from the supernatant of each vial using a syringe. Immediately filter the sample through a 0.45 µm syringe filter (e.g., PTFE or PVDF, chosen for solvent compatibility) into a clean vial.
- **Dilution:** Accurately dilute the filtered sample with a suitable mobile phase to a concentration that falls within the linear range of the analytical method.
- **Quantification:** Analyze the diluted sample using a calibrated HPLC-UV method.
- **Calculation:** Calculate the solubility (S) using the following formula, accounting for the dilution factor: $S \text{ (mg/mL)} = (\text{Concentration from HPLC, mg/mL}) \times (\text{Dilution Factor})$

Visualization: Solubility Determination Workflow

The following diagram illustrates the logical flow of the shake-flask solubility determination protocol.



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Caption: Workflow for Equilibrium Solubility Determination.

Data Presentation: Solubility Profile

The experimental results should be compiled into a clear and concise table for easy comparison.

Table 2: Solubility of **(R)-Azepan-3-amine** in Various Solvents

Solvent	Temperature (°C)	Solubility (mg/mL)	Observations
Purified Water	25	Experimental Data	
0.1 N HCl (pH ~1)	25	Experimental Data	
pH 7.4 Phosphate Buffer	25	Experimental Data	
Methanol	25	Experimental Data	
Ethanol	25	Experimental Data	
Dichloromethane	25	Experimental Data	
Hexane	25	Experimental Data	

Part 2: Stability Profile and Forced Degradation

Stability testing is fundamental to identifying potential degradation pathways, developing stable formulations, and establishing a re-test period or shelf life.^[7] Forced degradation (stress testing) is an essential component of this process, providing insight into the intrinsic stability of the molecule by subjecting it to conditions more severe than accelerated storage.^{[8][9]}

Theoretical Stability Considerations

The chemical structure of **(R)-Azepan-3-amine** suggests potential liabilities:

- Oxidation: The primary and secondary amine functionalities are susceptible to oxidation, which can lead to the formation of N-oxides, hydroxylamines, or other degradation products.^[9] This is often one of the most common degradation pathways for amines.

- **Hydrolysis:** While the azepane ring itself is a stable saturated system, extreme pH conditions could potentially promote degradation, although this is less likely than for molecules containing labile groups like esters or amides.^{[9][10]}
- **Thermal and Photolytic Stress:** High energy input from heat or light can induce degradation, though the specific pathways for this saturated amine are not immediately obvious without experimental data.

Experimental Protocol: Forced Degradation Study

A forced degradation study is designed to achieve 5-20% degradation of the drug substance.^[11] This level of degradation is sufficient to demonstrate the specificity of the analytical method without generating secondary or tertiary degradants that would not be relevant under normal storage conditions.

Causality Behind Experimental Choices:

- **Stress Conditions:** A standard panel of hydrolytic, oxidative, thermal, and photolytic conditions is used as recommended by ICH guidelines to cover all likely degradation pathways.^{[7][8]}
- **Stability-Indicating Method:** The cornerstone of a stability study is a validated analytical method (typically HPLC with UV and/or MS detection) that can resolve the parent peak from all process impurities and degradation products.^{[11][12]} Peak purity analysis (e.g., using a photodiode array detector) is essential to ensure co-elution is not occurring.
- **Mass Balance:** A good stability study should demonstrate mass balance, where the sum of the increase in degradation products is approximately equal to the decrease in the parent compound, confirming that all significant degradants are being detected.

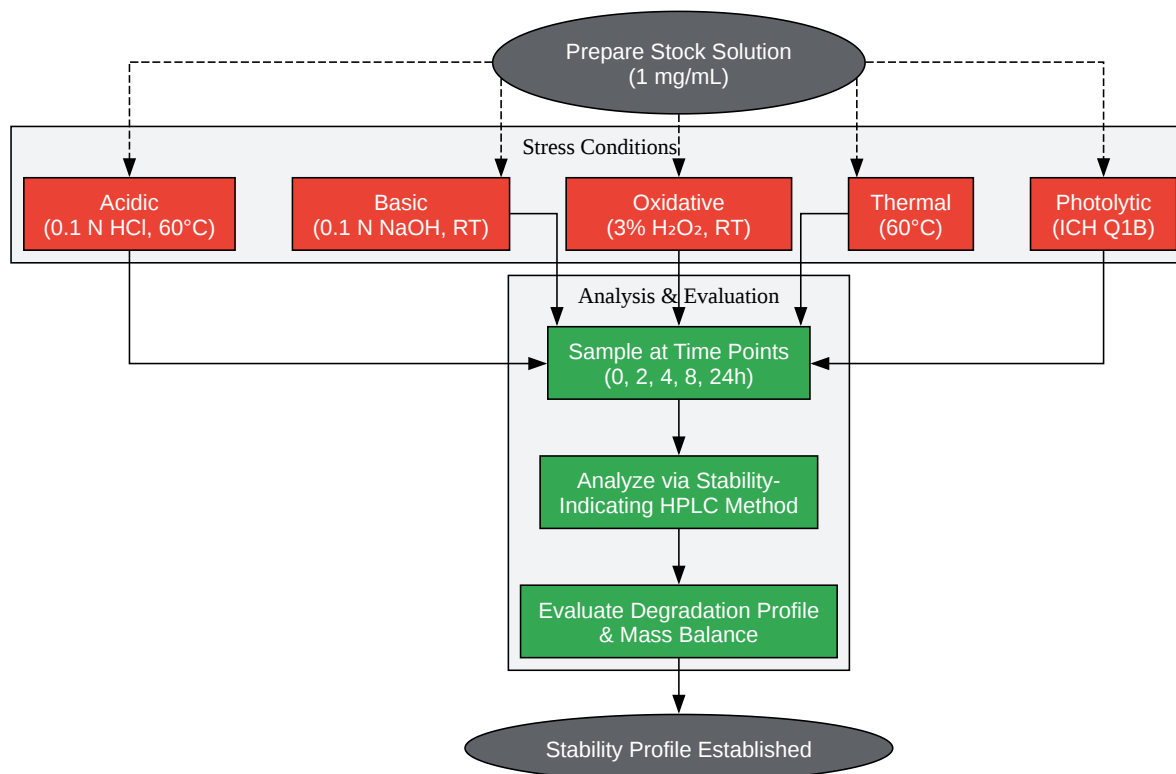
Step-by-Step Methodology:

- **Solution Preparation:** Prepare a stock solution of **(R)-Azepan-3-amine** in a suitable solvent (e.g., 50:50 acetonitrile:water) at a known concentration (e.g., 1 mg/mL).
- **Application of Stress:**

- Acid Hydrolysis: Mix the stock solution with 0.1 N HCl and heat at 60 °C.
- Base Hydrolysis: Mix the stock solution with 0.1 N NaOH and keep at room temperature.
- Oxidation: Mix the stock solution with 3% H₂O₂ and keep at room temperature.
- Thermal Degradation: Store the stock solution at 60 °C.
- Photostability: Expose the stock solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter (per ICH Q1B guidelines). A control sample should be wrapped in aluminum foil to protect it from light.
- Time-Point Sampling: Withdraw aliquots from each stress condition at predetermined time points (e.g., 0, 2, 4, 8, 24 hours). Immediately quench the reaction if necessary (e.g., neutralize acid/base samples).
- Analysis: Analyze all samples using a validated stability-indicating HPLC method. Record the peak area of the parent compound and any degradation products.

Visualization: Forced Degradation Study Workflow

The following diagram outlines the parallel workflow for conducting a forced degradation study.



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Caption: Workflow for a Forced Degradation Study.

Data Presentation: Stability Summary

Results from the forced degradation study should be summarized to provide a clear overview of the compound's liabilities.

Table 3: Summary of Forced Degradation Results for **(R)-Azepan-3-amine**

Stress Condition	Duration (h)	% Assay Remaining	No. of Degradants	Observations (e.g., Major Degradant >1%)
0.1 N HCl, 60°C	24	Experimental Data	Experimental Data	
0.1 N NaOH, RT	24	Experimental Data	Experimental Data	
3% H ₂ O ₂ , RT	24	Experimental Data	Experimental Data	
Thermal, 60°C	24	Experimental Data	Experimental Data	
Photolytic (ICH Q1B)	-	Experimental Data	Experimental Data	

Conclusion

A comprehensive understanding of the solubility and stability of **(R)-Azepan-3-amine** is not merely an academic exercise; it is a prerequisite for efficient process development, rational formulation design, and regulatory success. The theoretical considerations and detailed experimental protocols outlined in this guide provide a robust framework for generating the high-quality data required by drug development professionals. By systematically evaluating how **(R)-Azepan-3-amine** behaves in various solvents and under stress, scientists can mitigate risks, ensure product quality, and accelerate the delivery of safe and effective medicines.

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